

Navigating the Safe Disposal of 5-Diethylamino-2-pentanone: A Procedural Guide

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Compound of Interest

Compound Name: 5-Diethylamino-2-pentanone

Cat. No.: B086192

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For laboratory professionals, including researchers, scientists, and those in drug development, the proper handling and disposal of chemical reagents is a cornerstone of a safe and compliant research environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **5-Diethylamino-2-pentanone**, ensuring the protection of both laboratory personnel and the environment.

Chemical Profile and Hazards

5-Diethylamino-2-pentanone is a flammable liquid that presents several health hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation[1]. In some cases, it has been identified as a poison when administered intravenously[2]. Adherence to strict safety protocols is therefore non-negotiable when handling this compound.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **5-Diethylamino-2-pentanone** are summarized in the table below.

| Property | Value |
|-------------------|------------------------|
| Molecular Formula | C9H19NO[1][2] |
| Molecular Weight | 157.25 g/mol [1][2] |
| Boiling Point | 83-85 °C @ 15 mm Hg[2] |
| Density | 0.861 g/mL at 25 °C[2] |
| Refractive Index | n20/D 1.434[2] |

Personal Protective Equipment (PPE) and Spill Response

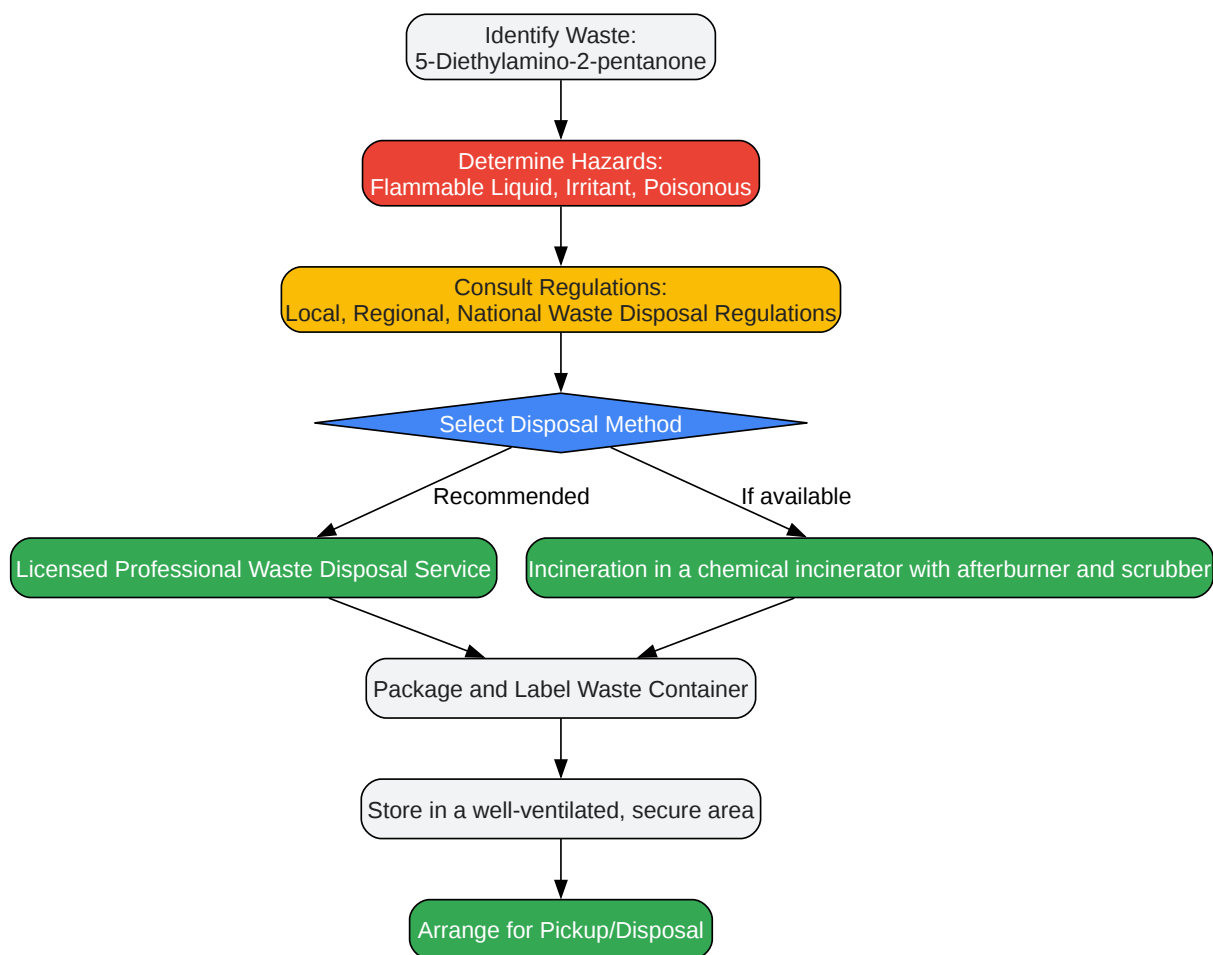
Before handling **5-Diethylamino-2-pentanone**, it is imperative to be equipped with the appropriate personal protective equipment. This includes, but is not limited to:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin Protection: A lab coat and, if necessary, additional protective clothing to prevent skin contact.

In the event of a spill, the area should be evacuated of all non-essential personnel. All ignition sources must be eliminated. The spill should be contained and absorbed using an inert, non-combustible material such as sand, earth, or vermiculite. The collected material should then be placed in a suitable, sealed container for disposal[3]. It is crucial to use non-sparking tools during the cleanup process to prevent ignition of flammable vapors[4][5].

Disposal Workflow

The decision-making process for the disposal of **5-Diethylamino-2-pentanone** should follow a structured workflow to ensure safety and regulatory compliance.



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A flowchart outlining the decision-making process for the proper disposal of **5-Diethylamino-2-pentanone**.

Step-by-Step Disposal Procedure

- **Waste Characterization:** Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste. Given its properties, **5-Diethylamino-2-pentanone** should be treated as hazardous waste.
- **Consult Regulations:** It is mandatory to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and to identify approved disposal methods[4].
- **Collection and Storage:**
 - Collect waste **5-Diethylamino-2-pentanone** in a dedicated, properly labeled, and sealed container.
 - Store the container in a well-ventilated area, away from heat, sparks, open flames, and other sources of ignition[4]. The storage area should be secure and locked up[4].
- **Professional Disposal:**
 - The recommended method for disposal is to contact a licensed professional waste disposal service[3]. These services are equipped to handle and dispose of hazardous chemical waste in a compliant and environmentally sound manner.
 - An alternative disposal method, where permissible and available, is incineration in a chemical incinerator equipped with an afterburner and scrubber. However, this should only be carried out by trained personnel in a licensed facility[3].
- **Contaminated Materials:** Any materials, such as absorbent pads or personal protective equipment, that have been contaminated with **5-Diethylamino-2-pentanone** should be disposed of as hazardous waste along with the chemical itself[3].

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **5-Diethylamino-2-pentanone**, thereby fostering a culture of safety and environmental stewardship within their institutions.

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